

# A Comparative Guide to NF864 and Novel P2X1 Receptor Inhibitors

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This guide provides a detailed comparison of **NF864** and other novel inhibitors of the P2X1 receptor, a ligand-gated ion channel activated by extracellular ATP.[1] The P2X1 receptor is a significant therapeutic target due to its role in various physiological processes, including smooth muscle contraction, platelet aggregation, and inflammation.[1][2][3] This document presents quantitative data, experimental methodologies, and visual representations of signaling pathways to facilitate an objective evaluation of these compounds.

### **Quantitative Comparison of P2X1 Inhibitors**

The following table summarizes the inhibitory potency (IC50) and selectivity of **NF864** and a selection of novel P2X1 receptor antagonists. It is important to note that direct comparison of IC50 values should be approached with caution, as experimental conditions can vary between studies.



Inhibitor	P2X1 IC50	Selectivity Profile	Mechanism of Action	Reference
NF864	Selective P2X1 inhibitor in human platelets (Specific IC50 not readily available in cited literature)	Selective for P2X1	Not specified	[4]
NF449	~0.05 nM (human P2X1)[5] / 0.28 nM (rat P2X1)[6][7]	Highly selective over other P2X receptors (e.g., hP2X7 IC50 = 40 μM)[5] and P2Y receptors.[7] However, it can act as a Gsα- selective G protein antagonist.[6][7]	Competitive[5][8]	[5][6][7][8]
MRS2159	Nanomolar potency	Selective for P2X1	Competitive	[2]
Aurintricarboxylic Acid (ATA)	Nanomolar potency	Not specified	Non- competitive/Allos teric	[2]
PSB-2001	Nanomolar potency	Not specified	Non- competitive/Allos teric	[2]
Ro 0437626	3 μΜ	>30-fold selective over P2X2, P2X3, and P2X2/3	Not specified	[9][10]

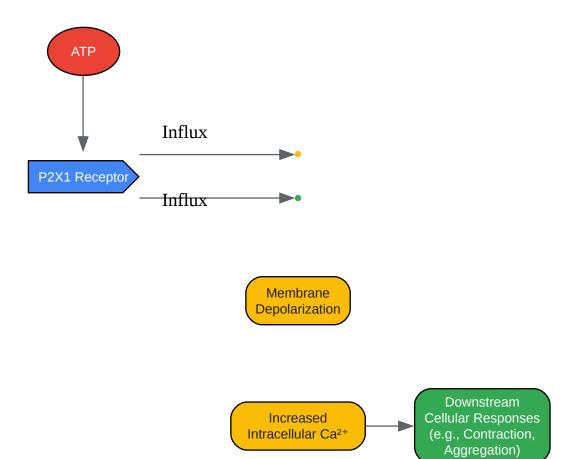


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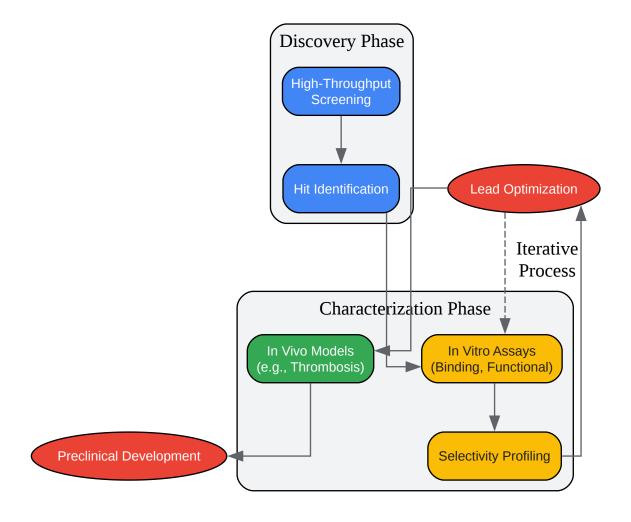
## **P2X1** Receptor Signaling Pathway

Activation of the P2X1 receptor by ATP initiates a cascade of intracellular events. The following diagram illustrates the canonical signaling pathway.









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